

Technical Guide: 13-Oxo-ODE-d3 - A Comprehensive Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 13-Oxo-ODE-d3

Cat. No.: B12369083

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 13-Oxo-octadecadienoic acid-d3 (**13-Oxo-ODE-d3**), a deuterated analog of the endogenous lipid mediator 13-Oxo-ODE. This document details its physicochemical properties, analytical methodologies for its characterization, and its role in biological signaling pathways.

Quantitative Data Summary

The following tables summarize the key quantitative data for **13-Oxo-ODE-d3**, compiled from typical certificates of analysis.

Table 1: Physical and Chemical Properties

Property	Value
Formal Name	13-oxo-9Z,11E-9,10,12-d3-octadecadienoic acid
Chemical Formula	C ₁₈ H ₂₇ D ₃ O ₃
Molecular Weight	297.5 g/mol
Purity (HPLC)	≥98%
Deuterated Forms (d ₁ -d ₃)	≥99%
Appearance	White to off-white solid
UV Maximum (in Ethanol)	275-279 nm
Storage Conditions	-20°C, protect from light, stored under nitrogen
Stability	≥ 2 years at -80°C

Table 2: Analytical Specifications

Analytical Test	Specification
¹ H NMR Spectrum	Consistent with structure
LC-MS	Consistent with structure
HPLC Purity	≥98.09% [1]

Experimental Protocols

Detailed methodologies for the key analytical techniques used to ensure the quality and identity of **13-Oxo-ODE-d3** are provided below. These protocols are representative of standard procedures in the field.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is designed to separate and quantify **13-Oxo-ODE-d3** from potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile in water (both containing 0.1% acetic acid).
- Gradient Program:
 - Start with 50% acetonitrile/50% water.
 - Linearly increase to 100% acetonitrile over 20 minutes.
 - Hold at 100% acetonitrile for 5 minutes.
 - Return to initial conditions and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 278 nm.
- Sample Preparation:
 - Accurately weigh approximately 1 mg of **13-Oxo-ODE-d3**.
 - Dissolve in 1 mL of ethanol to create a 1 mg/mL stock solution.
 - Further dilute with the initial mobile phase to a final concentration of 10 µg/mL.
 - Filter the sample through a 0.22 µm syringe filter before injection.
- Injection Volume: 10 µL.
- Quantification: Purity is determined by calculating the peak area of **13-Oxo-ODE-d3** as a percentage of the total peak area of all components in the chromatogram.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity Confirmation

This protocol confirms the molecular weight of **13-Oxo-ODE-d3**.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled to a UPLC/HPLC system.
- Column: C18 reverse-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size).
- Mobile Phase:
 - A: Water with 0.1% formic acid.
 - B: Acetonitrile with 0.1% formic acid.
- Gradient Program: A suitable gradient to elute the analyte, for example, starting at 40% B and increasing to 95% B over 10 minutes.
- Flow Rate: 0.3 mL/min.
- Ionization Mode: Electrospray Ionization (ESI) in negative mode.
- Mass Analysis:
 - Scan range: m/z 100-500.
 - The expected $[M-H]^-$ ion for $C_{18}H_{27}D_3O_3$ is approximately m/z 296.2.
- Sample Preparation:
 - Prepare a 1 µg/mL solution of **13-Oxo-ODE-d3** in acetonitrile.
 - Filter the sample through a 0.22 µm syringe filter.
- Injection Volume: 5 µL.

Proton Nuclear Magnetic Resonance (1H NMR) Spectroscopy for Structural Confirmation

This method verifies the chemical structure of **13-Oxo-ODE-d3**.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).

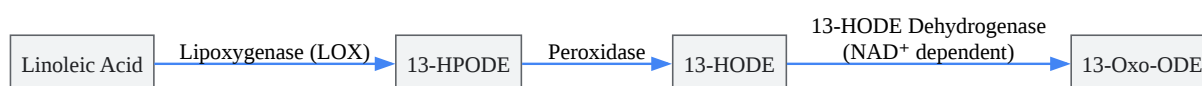
- Solvent: Deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- Sample Preparation:
 - Dissolve approximately 1-5 mg of **13-Oxo-ODE-d3** in 0.5-0.7 mL of the deuterated solvent.
 - Transfer the solution to a 5 mm NMR tube.
- Data Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - The number of scans will depend on the sample concentration and instrument sensitivity.
- Data Analysis: The resulting spectrum should be consistent with the known structure of 13-Oxo-ODE, accounting for the deuterium substitutions which will result in the absence of signals at the corresponding positions.

Biological Signaling Pathways

13-Oxo-ODE is a bioactive lipid that plays a role in cellular signaling, primarily through its interaction with peroxisome proliferator-activated receptors (PPARs).

Metabolic Pathway of 13-Oxo-ODE Formation

13-Oxo-ODE is a downstream metabolite of linoleic acid, an essential omega-6 fatty acid.^{[2][3]} The formation of 13-Oxo-ODE involves a multi-step enzymatic process. Initially, linoleic acid is oxidized by lipoxygenases (LOX) or other enzymes to form 13-hydroperoxyoctadecadienoic acid (13-HPODE). This unstable intermediate is then reduced to 13-hydroxyoctadecadienoic acid (13-HODE). Finally, 13-HODE is oxidized by a NAD^+ -dependent dehydrogenase to yield 13-Oxo-ODE.

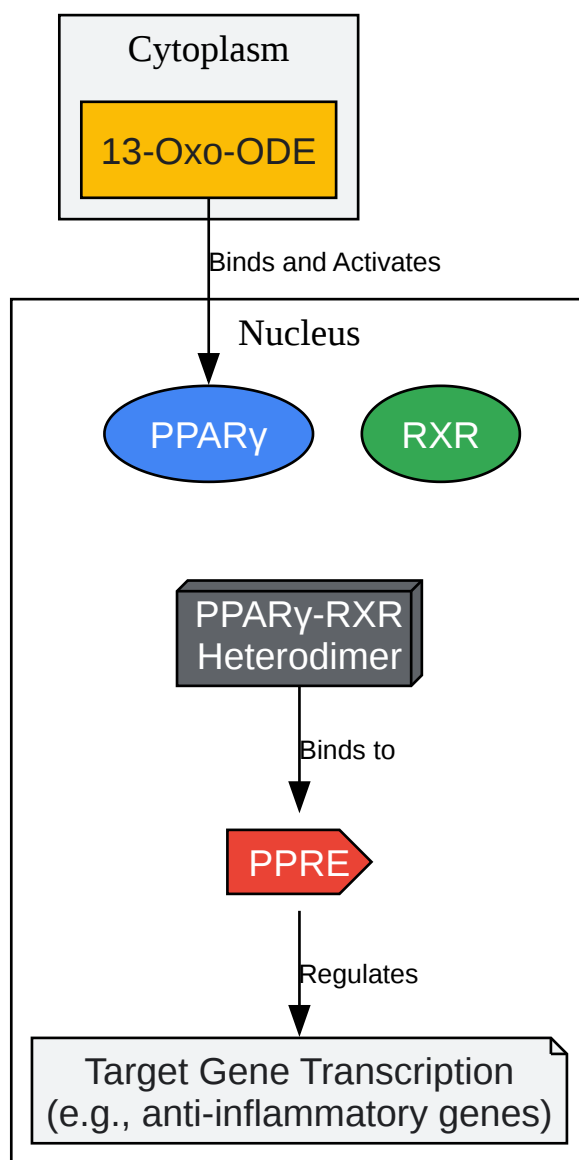


[Click to download full resolution via product page](#)

Caption: Metabolic conversion of Linoleic Acid to 13-Oxo-ODE.

13-Oxo-ODE Signaling via PPAR γ

13-Oxo-ODE has been identified as an endogenous ligand for the peroxisome proliferator-activated receptor-gamma (PPAR γ). PPAR γ is a nuclear receptor that, upon activation, forms a heterodimer with the retinoid X receptor (RXR). This complex then binds to specific DNA sequences known as peroxisome proliferator response elements (PPREs) in the promoter regions of target genes. This binding event modulates the transcription of genes involved in inflammation and metabolism. The activation of PPAR γ by 13-Oxo-ODE has been shown to have anti-inflammatory effects.



[Click to download full resolution via product page](#)

Caption: 13-Oxo-ODE activation of the PPAR γ signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. scielo.br \[scielo.br\]](#)
- [2. aocs.org \[aocs.org\]](#)
- [3. Lipid Profiling Using \$^1\text{H}\$ NMR Spectroscopy | Springer Nature Experiments \[experiments.springernature.com\]](#)
- To cite this document: BenchChem. [Technical Guide: 13-Oxo-ODE-d3 - A Comprehensive Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12369083/docs#technical-guide-13-oxo-ode-d3-a-comprehensive-analysis\]](https://www.benchchem.com/product/b12369083/docs#technical-guide-13-oxo-ode-d3-a-comprehensive-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)